

preventing side reactions in N,N'-Dimethyloxamide chemistry

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Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

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Chemical Profile: N,N'-Dimethyloxamide

Here is a summary of the basic identifying and physical property information for N,N'-Dimethyloxamide:

Property	Value / Description
CAS Number	615-35-0 [1] [2]
Molecular Formula	C ₄ H ₈ N ₂ O ₂ [1] [2]
Molecular Weight	116.12 g/mol [1] [2]
Appearance	White crystals or powder [1]
Purity	≥98% [1]
Melting Point	215°C to 217°C [2]
Density	1.091±0.06 g/cm ³ (Predicted) [1]

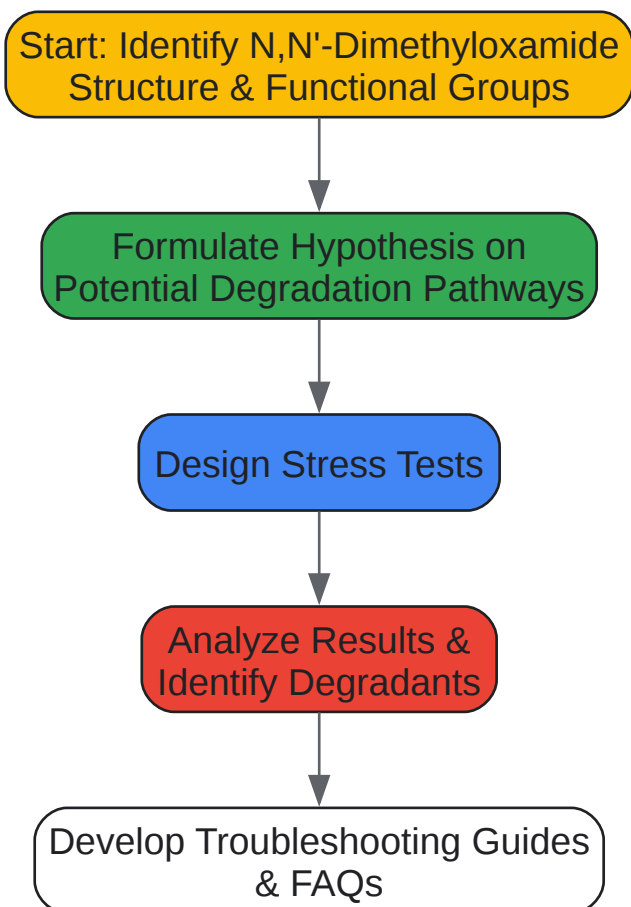
Strategies for Investigating Chemical Stability

Without compound-specific data, a proactive and experimental approach is recommended. The relationship between a drug's molecular structure and its degradation pathways is a fundamental principle that can guide your investigation [3].

- **Analyze Functional Groups:** Examine the structure of **N,N'-Dimethyloxamide** for labile functional groups. The amide bonds, for instance, could be susceptible to hydrolysis under strongly acidic or basic conditions.
- **Review General Degradation Pathways:** Common pathways include **hydrolysis, oxidation, isomerization, and photodegradation** [3]. You can design stress tests based on these pathways.
- **Consult Broader Literature:** Look for studies on compounds with similar structural features (like other amides or oxalamides) to infer potential stability issues and preventive measures.

Suggested Experimental Approach for Stability Testing

You can establish your own stability data through a structured experimental workflow. The following diagram outlines this proactive investigative process:



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Here is a detailed methodology for the "Design Stress Tests" and "Analyze Results" phases shown in the workflow:

Design Stress Tests

- **For Hydrolysis:** Prepare solutions of **N,N'-Dimethyloxamide** in buffers at different pH levels (e.g., pH 3, 7, and 9). Heat the solutions (e.g., to 60°C) and sample them at regular time points (e.g., 1, 3, 7 days) [3].
- **For Oxidative Degradation:** Expose a solution of the compound to an oxidizing agent like hydrogen peroxide (e.g., 3%) or air under light. Keep one set of samples in the dark as a control.
- **For Photodegradation:** Place solid samples and solutions in a photostability chamber that meets ICH guidelines (exposed to UV and visible light). Compare them with samples protected by foil-wrapped containers [3].

Analyze Results and Identify Degradants

- Use analytical techniques like **High-Performance Liquid Chromatography (HPLC)** to monitor the disappearance of the parent compound and the appearance of new peaks (degradants).
- Employ **Mass Spectrometry (MS)** to identify the molecular weights and structures of the degradation products. This is key to confirming the degradation pathway (e.g., hydrolysis of an amide bond would show a specific mass change).

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References

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